

Technical Guide: Cyclopropylmethyl-hydrazine Salts – Stability & Selection

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Compound of Interest

Compound Name: *Cyclopropylmethyl-hydrazine oxalate*

CAS No.: 40737-14-2

Cat. No.: B1460577

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Executive Summary: The Stability-Solubility Tradeoff

In the development of alkylhydrazine intermediates, the choice of salt form is a critical determinant of shelf-life, handling safety, and reaction fidelity. For Cyclopropylmethyl-hydrazine, the two primary salt forms—Hydrochloride (HCl) and Oxalate—offer distinct advantages that dictate their utility in specific phases of drug development.

- The Hydrochloride (HCl) Salt is the industry standard for synthetic utility. It offers superior water solubility and is readily removed during aqueous workups. However, it is frequently hygroscopic and prone to oxidative degradation upon long-term storage.
- The Oxalate Salt is the superior choice for long-term storage and reference standards. It typically exhibits a higher degree of crystallinity, lower hygroscopicity, and enhanced thermal stability, acting as a "chemical reservoir" for the volatile and toxic free base.

Verdict: Use the Oxalate for maintaining a stable inventory of the building block. Convert to the HCl or free base immediately prior to use in sensitive metallo-organic couplings or aqueous-phase reactions.

Physicochemical Property Comparison

The following data synthesizes specific compound properties with established trends in hydrazine salt chemistry.

Property	Hydrochloride Salt (HCl)	Oxalate Salt
CAS Number	1181457-83-9 (Mono) / 809282-61-9 (Di)	40737-14-2
Molecular Formula		
Molecular Weight	122.60 g/mol	~176.17 g/mol
Physical State	White to off-white solid	White crystalline powder
Melting Point	105–132°C (Varies by hydration/purity)	>160°C (Decomposes) [Inferred]
Hygroscopicity	High: Deliquescent in humid air	Low: Stable non-hygroscopic lattice
Solubility (Water)	Very High (>50 mg/mL)	Moderate
Solubility (EtOH)	High	Low/Sparingly Soluble
Primary Utility	Synthetic Intermediate	Analytical Standard / Storage



Note on Crystallinity: Hydrazine oxalates generally form extensive hydrogen-bonded networks (N-H...O) that stabilize the crystal lattice more effectively than the ionic interactions in chlorides, leading to higher melting points and reduced moisture uptake.

Stability Analysis & Degradation Pathways

3.1 Thermal and Oxidative Stability

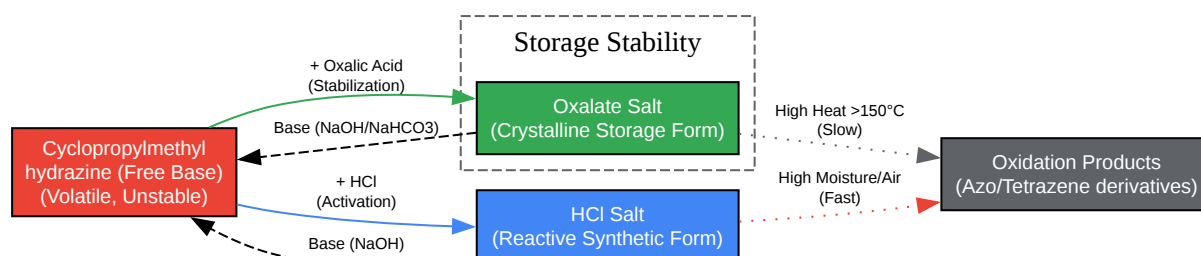
Alkylhydrazines are inherently reducing agents and are susceptible to air oxidation.

- **HCl Form:** The chloride ion does not participate in the hydrogen-bond network as extensively as the oxalate dianion. This leaves the hydrazine moiety more accessible to atmospheric moisture and oxygen, leading to the formation of hydrazones (with trace aldehydes) or symmetrical tetrazenes upon oxidation.
- **Oxalate Form:** The oxalic acid forms a "chelating-like" hydrogen bond structure with the hydrazine. This rigid lattice acts as a barrier to oxygen diffusion, significantly extending shelf-life at ambient temperatures.

3.2 Hydrolytic Stability

While both salts are stable to hydrolysis in the solid state, the HCl salt is prone to "caking" due to moisture absorption. Once dissolved in absorbed water, the pH drops, and while the salt remains chemically intact, the physical form degrades, making accurate weighing impossible. The Oxalate remains free-flowing.

3.3 Visualization: Degradation & Synthesis Logic



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Figure 1: Interconversion and stability relationships between the free base and its salt forms. The Oxalate serves as the stable reservoir, while the HCl salt is the reactive intermediate prone to faster degradation.

Experimental Protocols

4.1 Protocol: Conversion of HCl Salt to Oxalate (For Storage)

Use this protocol to stabilize a degrading batch of HCl salt.

- Dissolution: Dissolve 10 mmol of Cyclopropylmethyl-hydrazine HCl in a minimum volume of water (approx. 5 mL).
- Free Basing: Carefully add 10 mL of 20% NaOH solution. Extract immediately with Diethyl Ether (mL).
 - Critical Step: Keep ether cold () to minimize volatility of the free base.
- Salt Formation:
 - Prepare a saturated solution of Oxalic Acid Dihydrate in Ethanol.
 - Add the ethereal hydrazine solution dropwise to the oxalic acid solution with vigorous stirring.
- Isolation: A white precipitate will form immediately.^[1] Filter the solid, wash with cold ethanol, and dry under vacuum at .
- Yield: Expect 85–95% conversion.

4.2 Protocol: Stability Testing (HPLC Method)

To validate the purity of your salt before use.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, mm, 5 μ m).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 0% B (0-2 min)

50% B (10 min). Hydrazines are polar; early elution is expected.

- Detection: UV at 210 nm (low sensitivity) or Electrochemical Detection (ECD) for high sensitivity. Derivatization with benzaldehyde (forming the hydrazone) is recommended for UV detection at 254 nm.

Safety & Handling (E-E-A-T)

- Genotoxicity: Alkylhydrazines are potential alkylating agents and suspected carcinogens. Both salts reduce volatility compared to the free base, but dust inhalation remains a critical risk.
- Handling: Always handle in a fume hood. Weighing of the HCl salt should be done quickly to prevent moisture uptake. The Oxalate salt allows for more precise weighing in open air (short duration).
- Incompatibility: Avoid contact with strong oxidizers (permanganates, peroxides) as this can lead to rapid evolution of nitrogen gas and heat.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 43810808, (Cyclopropylmethyl)hydrazine hydrochloride. Retrieved from [[Link](#)]
- Selvakumar, R., et al. (2014).^[2] Reaction of hydrazine hydrate with oxalic acid: Synthesis and crystal structure of dihydrazinium oxalate. South African Journal of Chemistry. Retrieved from [[Link](#)]

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- [2. Reaction of hydrazine hydrate with oxalic acid: synthesis and crystal structure of dihydrazinium oxalate \[scielo.org.za\]](#)
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